

Technical Guide: 2-(1-Cyanoethyl)indole (CAS 76017-87-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(1-Cyanoethyl)indole

Cat. No.: B014032

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, safety information, and potential biological significance of **2-(1-Cyanoethyl)indole**, identified by CAS number 76017-87-3. The information presented herein is intended to support research and development activities in the fields of medicinal chemistry, pharmacology, and materials science.

Chemical Identity and Physical Properties

2-(1-Cyanoethyl)indole is an indole derivative characterized by a cyanoethyl substituent at the 2-position of the indole ring.

Table 1: Physicochemical Properties of **2-(1-Cyanoethyl)indole**

Property	Value	Source
CAS Number	76017-87-3	N/A
Molecular Formula	C ₁₁ H ₁₀ N ₂	[1]
Molecular Weight	170.21 g/mol	[1]
Appearance	Yellow Solid	[2]
Storage Temperature	2-8°C (Refrigerator)	[2]
Shipping Conditions	Ambient	[2]

Note: Experimental data on properties such as melting point, boiling point, and solubility for **2-(1-Cyanoethyl)indole** are not readily available in the reviewed literature. Properties of the parent compound, indole, are provided for reference in the following table.

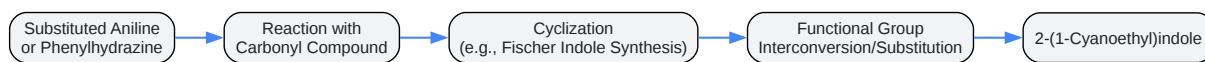
Table 2: Physicochemical Properties of Indole (CAS 120-72-9)

Property	Value	Source
Melting Point	52-54 °C	N/A
Boiling Point	253-254 °C	N/A
Solubility in Water	0.19 g/100 mL (20 °C)	N/A
Appearance	White solid	N/A

Synthesis

While a specific, detailed experimental protocol for the synthesis of **2-(1-Cyanoethyl)indole** was not found in the reviewed literature, general methods for the synthesis of substituted indoles and cyanoindole derivatives are well-established. These methods often involve the cyclization of appropriately substituted anilines or phenylhydrazines. The introduction of the cyanoethyl group at the 2-position could potentially be achieved through various synthetic strategies, including palladium-catalyzed cross-coupling reactions.[3]

A general workflow for the synthesis of substituted indoles is depicted below.



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Caption: Generalized synthetic workflow for indole derivatives.

Safety and Handling

A comprehensive Safety Data Sheet (SDS) specifically for **2-(1-Cyanoethyl)indole** is not readily available. However, based on the safety information for the parent compound, indole, and other indole derivatives, the following precautions are recommended. This compound is intended for research use only.^{[1][4]}

Table 3: Hazard Information for Indole (CAS 120-72-9) (for reference)

Hazard Statement	Precautionary Statement
Harmful if swallowed. ^{[5][6]}	Do not eat, drink or smoke when using this product. ^[5]
Toxic in contact with skin. ^{[5][6]}	Wear protective gloves/ protective clothing. ^[5]
Causes serious eye irritation. ^[5]	Wear eye protection/ face protection. ^[5]
Very toxic to aquatic life. ^{[5][6]}	Avoid release to the environment. ^{[5][6]}

Handling:

- Use in a well-ventilated area.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

Storage:

- Store in a cool, dry place.

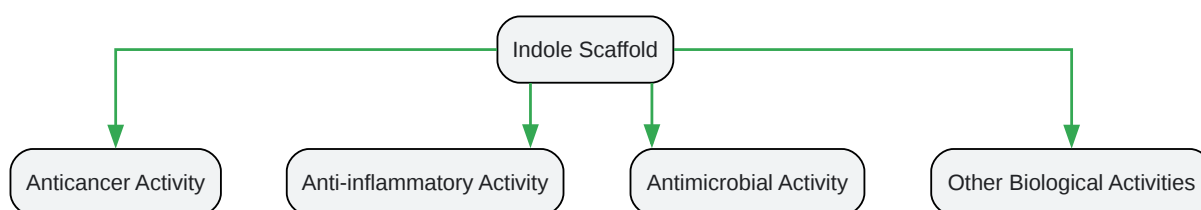
- Keep container tightly closed.

Biological Activity and Potential Applications

The indole scaffold is a privileged structure in medicinal chemistry, found in numerous natural products and synthetic compounds with a wide range of biological activities.[7][8] Indole derivatives have been investigated for their potential as anticancer, anti-inflammatory, and antimicrobial agents.[8] The introduction of a cyano group can significantly influence the electronic properties of the indole ring and provide a handle for further chemical modifications, making cyanoindoles valuable intermediates in drug discovery.

While specific biological studies on **2-(1-Cyanoethyl)indole** are limited in the public domain, its structural similarity to other biologically active indoles suggests it may be a candidate for screening in various therapeutic areas. The nitrile group can participate in hydrogen bonding and can be chemically transformed into other functional groups, offering versatility in the design of new therapeutic agents.

The potential mechanism of action for many indole derivatives involves their interaction with various protein targets, including enzymes and receptors. For example, some indole compounds have been shown to inhibit kinases or modulate signaling pathways involved in cell proliferation and inflammation.



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Caption: Biological activities associated with the indole scaffold.

Experimental Protocols

Detailed experimental protocols for the synthesis, analysis, or biological evaluation of **2-(1-Cyanoethyl)indole** are not extensively documented in publicly available literature.

Researchers should refer to general methods for the synthesis and characterization of indole derivatives and adapt them accordingly.

General Protocol for Characterization:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra should be acquired to confirm the chemical structure.
- Mass Spectrometry (MS): High-resolution mass spectrometry can be used to determine the exact mass and confirm the molecular formula.
- Infrared (IR) Spectroscopy: The presence of the nitrile group can be confirmed by a characteristic absorption band in the IR spectrum.
- Purity Analysis: High-performance liquid chromatography (HPLC) is a suitable method for determining the purity of the compound.

Conclusion

2-(1-Cyanoethyl)indole is a chemical compound with potential for further investigation in various scientific disciplines, particularly in medicinal chemistry. While specific data on its properties and biological activity are currently limited, its structural features suggest it could be a valuable building block for the synthesis of novel compounds with interesting pharmacological profiles. Further research is warranted to fully elucidate its physicochemical characteristics, develop efficient synthetic routes, and explore its biological potential. Researchers are advised to exercise appropriate caution during handling, drawing guidance from the safety information available for related indole compounds.

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- To cite this document: BenchChem. [Technical Guide: 2-(1-Cyanoethyl)indole (CAS 76017-87-3)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b014032#cas-number-76017-87-3-properties-and-safety]

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